

# An In-depth Technical Guide to the Physicochemical Properties of Chloroiridic Acid

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## Compound of Interest

Compound Name: Chloroiridic acid

Cat. No.: B107680

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This technical guide provides a comprehensive overview of the molecular weight and density of **chloroiridic acid**. It includes detailed experimental protocols for the determination of these properties and a visualization of a key synthetic application of this compound.

## Quantitative Data Summary

**Chloroiridic acid** can exist in various states of hydration, which directly impacts its molecular weight. The density, however, is consistently reported for the common hydrated form.

Property	Value	Chemical Formula	CAS Number	Reference
Molecular Weight	406.95 g/mol	$\text{H}_2\text{IrCl}_6$	110802-84-1	[1]
Molecular Weight (monohydrate)	424.97 g/mol	$\text{H}_2\text{IrCl}_6 \cdot \text{H}_2\text{O}$	110802-84-1	[2]
Molecular Weight (hexahydrate)	515.023 g/mol	$\text{H}_2\text{IrCl}_6 \cdot 6\text{H}_2\text{O}$	16941-92-7	[3]
Density	1.02 g/mL at 25 °C	Not specified, but typically refers to the hydrated form	110802-84-1	[1][4][3]

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the molecular weight of hydrated **chloroiridic acid** and the density of the solid compound.

### 1. Experimental Determination of Molecular Weight of Hydrated **Chloroiridic Acid**

The molecular weight of a hydrated salt such as **chloroiridic acid** is determined by calculating the number of water molecules of hydration. This is achieved by gravimetric analysis, where the water is driven off by heating, and the mass difference is used to determine the mole ratio of water to the anhydrous salt.

Objective: To determine the empirical formula of a hydrated **chloroiridic acid** sample and subsequently its molecular weight.

Materials:

- Hydrated **chloroiridic acid** sample
- Crucible and lid
- Bunsen burner, tripod, and pipeclay triangle
- Analytical balance (accurate to  $\pm 0.001$  g)
- Desiccator
- Crucible tongs

Procedure:

- Preparation of Crucible: Clean and dry a crucible and its lid. Heat them strongly for 5 minutes using a Bunsen burner to ensure all moisture is removed. Allow to cool in a desiccator.
- Initial Weighing: Once at room temperature, weigh the empty crucible and lid on an analytical balance. Record this mass.

- **Sample Addition:** Add approximately 2-3 grams of the hydrated **chloroiridic acid** to the crucible. Weigh the crucible, lid, and sample together. Record this mass.
- **Heating:** Place the crucible with the sample on the pipeclay triangle. Heat gently at first, then more strongly, to drive off the water of hydration. The lid should be slightly ajar to allow water vapor to escape. Heat until the sample appears dry and no further changes are observed.
- **Cooling and Weighing:** Using crucible tongs, remove the crucible and place it in a desiccator to cool to room temperature. Once cool, weigh the crucible, lid, and anhydrous salt.
- **Heating to a Constant Mass:** To ensure all water has been removed, repeat the heating, cooling, and weighing process until two consecutive mass readings are within a negligible range (e.g.,  $\pm 0.005$  g).
- **Calculations:**
  - Mass of hydrated salt: (Mass of crucible + lid + hydrated salt) - (Mass of empty crucible + lid)
  - Mass of anhydrous salt: (Mass of crucible + lid + anhydrous salt) - (Mass of empty crucible + lid)
  - Mass of water lost: Mass of hydrated salt - Mass of anhydrous salt
  - Moles of anhydrous salt: Mass of anhydrous salt / Molar mass of anhydrous  $\text{H}_2\text{IrCl}_6$  (406.92 g/mol )
  - Moles of water: Mass of water lost / Molar mass of  $\text{H}_2\text{O}$  (18.015 g/mol )
  - Mole ratio: Divide the moles of water by the moles of anhydrous salt to find the ratio, which represents the number of water molecules of hydration (x) in the formula  $\text{H}_2\text{IrCl}_6 \cdot x\text{H}_2\text{O}$ .
  - Molecular Weight of Hydrate: Molar mass of anhydrous  $\text{H}_2\text{IrCl}_6$  + (x \* Molar mass of  $\text{H}_2\text{O}$ )

## 2. Experimental Determination of the Density of Solid **Chloroiridic Acid**

The density of a solid can be determined by measuring its mass and volume. For an irregularly shaped solid like crystalline **chloroiridic acid**, the volume is typically determined by the liquid

displacement method.

Objective: To determine the density of a solid sample of **chloroiridic acid**.

Materials:

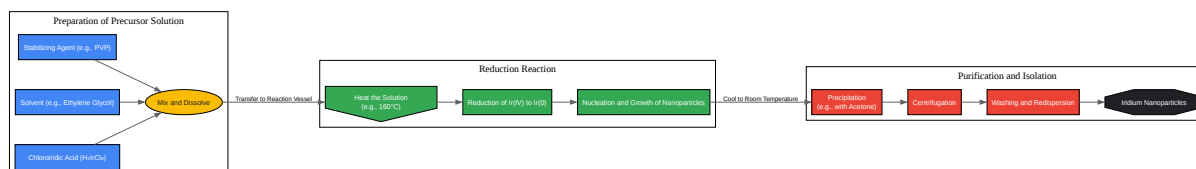
- **Chloroiridic acid** crystals
- Graduated cylinder
- Analytical balance
- A liquid in which **chloroiridic acid** is insoluble (e.g., a saturated solution of **chloroiridic acid** or a non-reactive organic solvent)
- Tweezers or spatula

Procedure:

- Mass Measurement: Weigh a sample of dry **chloroiridic acid** crystals on an analytical balance. Record the mass.
- Initial Volume Measurement: Fill a graduated cylinder with a known volume of the chosen liquid. The volume should be sufficient to fully submerge the crystals. Record this initial volume ( $V_1$ ).
- Volume Displacement: Carefully add the weighed **chloroiridic acid** crystals to the graduated cylinder, ensuring there are no air bubbles clinging to the crystals. The liquid level will rise.
- Final Volume Measurement: Record the new volume of the liquid in the graduated cylinder ( $V_2$ ).
- Calculations:
  - Volume of the **chloroiridic acid** sample:  $V = V_2 - V_1$
  - Density of **chloroiridic acid**:  $\rho = \text{Mass} / \text{Volume}$

# Workflow Visualization: Synthesis of Iridium Nanoparticles

**Chloroiridic acid** is a common precursor for the synthesis of iridium nanoparticles, which have applications in catalysis and electrochemistry. The following diagram illustrates a typical workflow for the chemical reduction of **chloroiridic acid** to form iridium nanoparticles.



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Caption: Workflow for the synthesis of iridium nanoparticles from **chloroiridic acid**.

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